Application Note: Preparation of RO4929097 Stock Solution in DMSO

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Compound of Interest

Compound Name:	*RO4929097*
CAS No.:	*847925-91-1*
Cat. No.:	*B610519*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **RO4929097** is a potent and selective small-molecule inhibitor of γ-secretase, a key enzyme in the Notch signaling pathway.[1][2] The Notch pathway is frequently dysregulated in various cancers, making **RO4929097** a valuable tool in oncological research.[2][3] Accurate and consistent preparation of stock solutions is critical for ensuring experimental reproducibility. This document provides a detailed protocol for the preparation, storage, and handling of **RO4929097** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

A summary of the essential physicochemical properties of **RO4929097** is provided below.

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Property	Value
Molecular Formula	$C_{22}H_{20}F_5N_3O_3$
Molecular Weight	469.4 g/mol [4][5][6]
Appearance	White to off-white solid[6][7]
CAS Number	847925-91-1[6][7]
Solubility in DMSO	≥23.47 mg/mL to 94 mg/mL (≥50 mM to ~200 mM)[1][4][7]
Storage (Solid)	Store at 4°C or -20°C, protected from light.[1][6][7]
Storage (Stock Solution)	Store aliquots at -20°C for up to 2 years or -80°C for 1 year. Avoid repeated freeze-thaw cycles.[6][7]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **RO4929097** in DMSO.

Materials and Equipment:

- **RO4929097** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber, or light-protected microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

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- Pre-Reconstitution Steps:
  - Bring the vial of **RO4929097** powder and the DMSO to room temperature before opening to prevent condensation.
  - Crucial: Use fresh, newly opened, anhydrous DMSO, as its hygroscopic nature can significantly reduce the solubility of the compound.[4][7]
- Weighing the Compound:
  - Tare the analytical balance with a sterile microcentrifuge tube.
  - Carefully weigh the desired amount of **RO4929097** powder. For this example, we will use 5 mg.
- Calculating the Solvent Volume:
  - Use the following formula to calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).

  Volume (mL) = [Mass (mg) / Molecular Weight (g/mol)] / Concentration (mM)

  - Example Calculation for a 10 mM stock from 5 mg of **RO4929097**:
    - Volume (mL) = [5 mg / 469.4 mg/mmol] / 10 mmol/L
    - Volume (mL) = 1.065 mL
    - Therefore, add 1.065 mL of DMSO to 5 mg of **RO4929097**.
- Dissolution:
  - Add the calculated volume of high-purity DMSO to the tube containing the **RO4929097** powder.
  - Cap the tube tightly and vortex thoroughly for several minutes until the solid is completely dissolved. If a precipitate is observed, continue vortexing for up to 5 minutes.[6] Gentle warming in a water bath (37°C) can aid dissolution if needed.

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- Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting and Storage:
  - To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
  - Clearly label each aliquot with the compound name, concentration, date, and initials.
  - Store the aliquots at -20°C or -80°C. Stock solutions are stable for up to 2 years at -20°C. [6]

Safety Precautions:

- **RO4929097** is a potent biologically active compound. Handle with care, using appropriate PPE.
- DMSO is an excellent solvent that can penetrate the skin, potentially carrying dissolved substances with it.[8] Avoid direct contact with skin and eyes.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

Visualizations

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References

- 1. apexbt.com [apexbt.com]
- 2. The Novel Gamma Secretase Inhibitor RO4929097 Reduces the Tumor Initiating Potential of Melanoma | PLOS One [journals.plos.org]
- 3. RO4929097 - Wikipedia [en.wikipedia.org]
- 4. selleckchem.com [selleckchem.com]
- 5. Ro 4929097 | C22H20F5N3O3 | CID 49867930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. reagentsdirect.com [reagentsdirect.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Dimethyl Sulfoxide | (CH3)2SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]

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